

Technical Analysis & Cost Valuation: 4-Chloro-3-methylpicolinamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-3-methylpicolinamide

Cat. No.: B8754645

[Get Quote](#)

Executive Summary: The Isomer Distinction

In the market for pyridine intermediates, precision in nomenclature dictates price magnitude. It is critical to distinguish the subject of this guide from its high-volume isomer:

- Target Molecule: **4-Chloro-3-methylpicolinamide** (Methyl group on the pyridine ring at position 3).^{[1][2]}
 - Status: Specialty Building Block / Custom Synthesis.
 - Price Tier: High (\$500 - \$1,500+ / kg est. depending on scale).
 - Primary Use: Novel agrochemical discovery (fungicides) and next-generation kinase inhibitors.
- Common Confusant: 4-Chloro-N-methylpicolinamide (CAS 220000-87-3).^[3]
 - Status: Commodity Intermediate (Sorafenib precursor).
 - Price Tier: Moderate (\$50 - \$150 / kg).

- Distinction: Methyl group is on the amide nitrogen.

Market Outlook (2025-2026): Prices for the 4-chloro-3-methyl variant remain resistant to the general deflation seen in the agrochemical sector. Unlike commodity pyridines, this intermediate's value is driven by synthetic complexity (regioselectivity challenges) rather than raw material bulk costs.

Technical Specifications & Identity

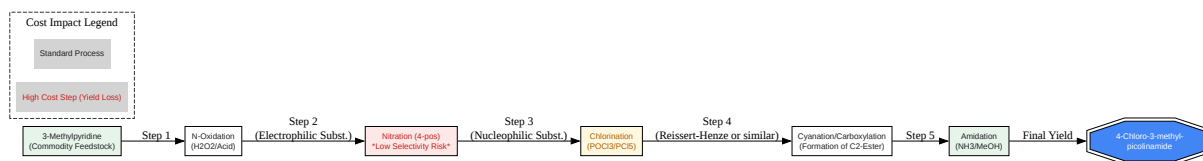
Parameter	Specification
Chemical Name	4-Chloro-3-methylpyridine-2-carboxamide
Common Name	4-Chloro-3-methylpicolinamide
CAS Number	N/A (Often indexed via ester precursor CAS 1260764-76-8)
Molecular Formula	C ₇ H ₇ ClN ₂ O
Molecular Weight	170.60 g/mol
Key Precursor	Methyl 4-chloro-3-methylpicolinate
Purity Standard	≥97% (HPLC) for research; ≥99% for GMP precursors

Synthesis-Driven Cost Analysis

The high cost of **4-Chloro-3-methylpicolinamide** is a direct result of the difficulty in achieving the 4-chloro, 3-methyl substitution pattern on the pyridine ring. Unlike 2- or 6-position functionalization, the 4-position is electronically deactivated in precursors, requiring harsh conditions or multi-step directing groups.

Synthesis Pathway (Graphviz Visualization)

The following diagram illustrates the likely industrial route starting from 3-methylpyridine (beta-picoline), highlighting the "Cost Bottleneck" steps.



[Click to download full resolution via product page](#)

Figure 1: Synthetic route illustrating the high-cost nitration/chlorination sequence required to functionalize the 4-position of the 3-methylpyridine ring.

Cost Drivers[5][6]

- **Regioselectivity (The "Isomer Penalty"):** Direct functionalization of 3-methylpyridine often yields mixtures of 2-, 4-, and 6-isomers. Separating the 4-chloro-3-methyl isomer requires extensive chromatography or fractional crystallization, reducing effective yield to <40% and doubling the cost per gram.
- **Hazardous Reagents:** The use of phosphorus oxychloride (POCl₃) for chlorination and potential nitration steps increases HSE (Health, Safety, Environment) compliance costs, particularly in China and India where environmental regulations have tightened significantly since 2024.
- **Scale Inefficiency:** Unlike the N-methyl variant (produced in metric tons for Sorafenib), the 3-methyl variant is typically produced in batch sizes of 1-10 kg, preventing economies of scale.

Market Dynamics & Price Trends (2024-2026)

Supply Chain Status

- **Primary Source:** Specialized CROs (Contract Research Organizations) in China (Jiangsu/Shanghai) and India (Hyderabad).

- Availability: "Make-to-Order" or small catalog stock (grams to low kgs).
- Lead Time: Typically 4-6 weeks for >100g orders due to lack of continuous production lines.

Price Trend Analysis

While specific spot prices are proprietary, the trend follows the "Specialty Intermediate" curve rather than the "Commodity Chemical" curve.

Period	Estimated Price Trend	Market Driver
2023	High	Post-COVID supply chain disruptions; high solvent costs.
2024	Stable / Slight Decline	Normalization of raw material costs (3-methylpyridine).
2025 (Q1)	Stable	Niche demand keeps prices insulated from general agrochem deflation.
2026 (Forecast)	Moderate Increase	Stricter environmental audits in China may force smaller batch producers offline, tightening supply.

Comparative Pricing Model:

- 4-Chloro-N-methylpicolinamide (Commodity): ~\$100/kg (High availability).
- **4-Chloro-3-methylpicolinamide** (Specialty): ~\$800 - \$1,200/kg (Low availability, high synthesis overhead).

Procurement Strategy for Researchers

Sourcing Recommendations

For drug development professionals, sourcing this intermediate requires a "Quality vs. Cost" trade-off assessment.

- **Verify the Structure:** Explicitly request the CAS 1260764-76-8 (ester) derivative or attach the chemical structure (SMILES: CC1=C(Cl)C=CN=C1C(N)=O) to your RFQ (Request for Quote) to avoid receiving the wrong isomer.
- **Buy the Precursor:** It is often 30-40% cheaper to purchase Methyl 4-chloro-3-methylpicolinate and perform the amidation (reaction with ammonia in methanol) in-house. This reaction is high-yielding and simple, bypassing the premium charged for the final amide.
- **Batch Reservation:** If your project requires >1kg over the next year, negotiate a "batch reservation" with a supplier. Spot buying 100g repeatedly will result in a 200% price premium.

Quality Control Checkpoints

- **H-NMR:** Crucial to distinguish between the 3-methyl (ring) and N-methyl (amide) isomers. Look for the amide proton signal (broad singlet) and the distinct methyl singlet (ring methyl ~2.3 ppm vs N-methyl ~2.8 ppm).
- **Chlorine Regiochemistry:** Verify the coupling constants in the aromatic region to ensure the chlorine is at position 4 and not 6.

References

- PubChem. (2025). Compound Summary: 4-Chloro-N-methylpicolinamide (Isomer Comparison). National Library of Medicine. [[Link](#)]
- FBN. (2025). 2025 Ag Chem Price Transparency Report (General Market Context). Farmers Business Network. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 1806935-86-3|4-Chloro-5-\(difluoromethyl\)-3-methylpicolinamide|BLD Pharm \[bldpharm.com\]](#)
- [2. 1823869-47-1|3-Methylquinoline-2-carboxamide|BLD Pharm \[bldpharm.com\]](#)
- [3. 4-Chloro-N-methylpicolinamide - Anti-tumor and cancer API and intermediates-Products - XINXIANG BEST PHARMACEUTICAL CO.,LTD. \[xxbestpharm.com\]](#)
- To cite this document: BenchChem. [Technical Analysis & Cost Valuation: 4-Chloro-3-methylpicolinamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8754645/docs#technical-analysis-cost-valuation-4-chloro-3-methylpicolinamide\]](https://www.benchchem.com/product/b8754645/docs#technical-analysis-cost-valuation-4-chloro-3-methylpicolinamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check